

Application Note: Engineering Amphiphilic Nanocarriers using L-Phenylalanine Benzyl Ester HCl

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Compound of Interest

Compound Name: *Bzl-phe-ome hcl*

CAS No.: 7703-09-5

Cat. No.: B613218

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Executive Summary

L-Phenylalanine benzyl ester hydrochloride (H-Phe-OBzl · HCl) is a critical building block in the formulation of self-assembling peptide-based nanocarriers. Unlike simple aliphatic hydrophobic modifiers, the benzyl ester moiety provides dual functionality:

- High Lipophilicity: It drives the thermodynamic self-assembly of amphiphilic copolymers in aqueous environments.
- -

Stacking Capability: The aromatic ring facilitates strong non-covalent interactions with difficult-to-solubilize aromatic drugs (e.g., Doxorubicin, Paclitaxel), significantly enhancing drug loading capacity (DLC).

This application note details the methodology for grafting H-Phe-OBzl onto a hydrophilic carboxylated backbone (e.g., Hyaluronic Acid or Poly-L-Glutamic Acid) to generate biodegradable micelles for targeted therapeutic delivery.

Mechanism of Action & Chemical Strategy

The core strategy involves the nucleophilic attack of the primary amine of H-Phe-OBzl onto the activated carboxyl groups of a hydrophilic polymer.

The Challenge of the Hydrochloride Salt

H-Phe-OBzl is supplied as a hydrochloride salt to prevent autopolymerization and oxidation.

However, the protonated amine (

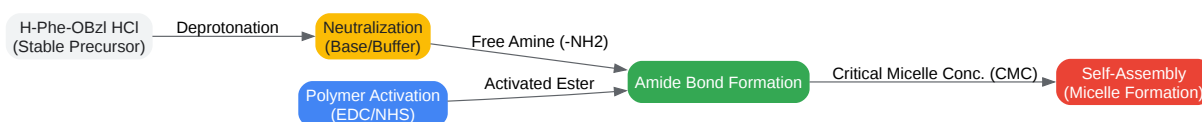
) is non-nucleophilic.

- **Critical Insight:** The protocol must include an in situ neutralization step using a tertiary base (N-methylmorpholine or Triethylamine) or precise pH buffering (pH 6.0–6.5) during the coupling phase to liberate the reactive free amine without hydrolyzing the sensitive benzyl ester.

Structural Logic

The resulting conjugate possesses a "blocky" or random amphiphilic structure. In water, the hydrophobic Phe-OBzl side chains aggregate to form the micelle core, while the unmodified hydrophilic backbone forms the shell, providing steric stability and prolonged circulation time.

Workflow Visualization



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Figure 1: The chemical workflow for converting the salt precursor into a functional nanocarrier.

Experimental Protocol: Synthesis of Phe-Grafted Amphiphiles

Objective: Synthesize Hyaluronic Acid-graft-Phenylalanine Benzyl Ester (HA-g-Phe-OBzl) with a target Degree of Substitution (DS) of 15–20%.

Materials Required

- Polymer: Sodium Hyaluronate (MW: 10–50 kDa).
- Modifier: L-Phenylalanine benzyl ester hydrochloride (H-Phe-OBzl · HCl).
- Coupling Agents: EDC · HCl and NHS.
- Solvent: Formamide or DMSO/Water (1:1 v/v).
- Purification: Dialysis tubing (MWCO 3.5 kDa).

Step-by-Step Synthesis

- Polymer Solubilization:
 - Dissolve 100 mg of Sodium Hyaluronate in 10 mL of Formamide. Stir at room temperature until a clear, viscous solution is obtained.
 - Expert Note: Formamide is preferred over water for higher DS reactions because it suppresses the hydrolysis of the EDC-activated intermediate.
- Carboxyl Activation:
 - Add EDC · HCl (4 equivalents relative to carboxyl units targeted for modification) and NHS (4 equivalents).
 - Stir for 30 minutes to form the stable NHS-ester intermediate.
- Ligand Preparation (Crucial Step):
 - Dissolve H-Phe-OBzl · HCl in a minimal amount of Formamide.
 - Self-Validating Step: Add Triethylamine (TEA) equimolar to the H-Phe-OBzl · HCl. Verify pH is ~8.0 (using wet pH paper). If pH < 7, the amine is protonated and will not react.

- Coupling Reaction:
 - Add the neutralized Phe-OBzl solution dropwise to the activated polymer solution.
 - React for 24 hours at Room Temperature.
- Purification & Isolation:
 - Transfer reaction mixture to dialysis tubing (MWCO 3.5 kDa).
 - Dialyze against dilute NaCl (0.1 M) for 24 hours (to remove urea byproducts and ion exchange the polymer), then against ultrapure water for 48 hours.
 - Lyophilize the retentate to obtain a white, cotton-like solid.

Formulation Protocol: Drug Loading via Dialysis

Objective: Encapsulate Doxorubicin (DOX) into HA-g-Phe-OBzl micelles utilizing

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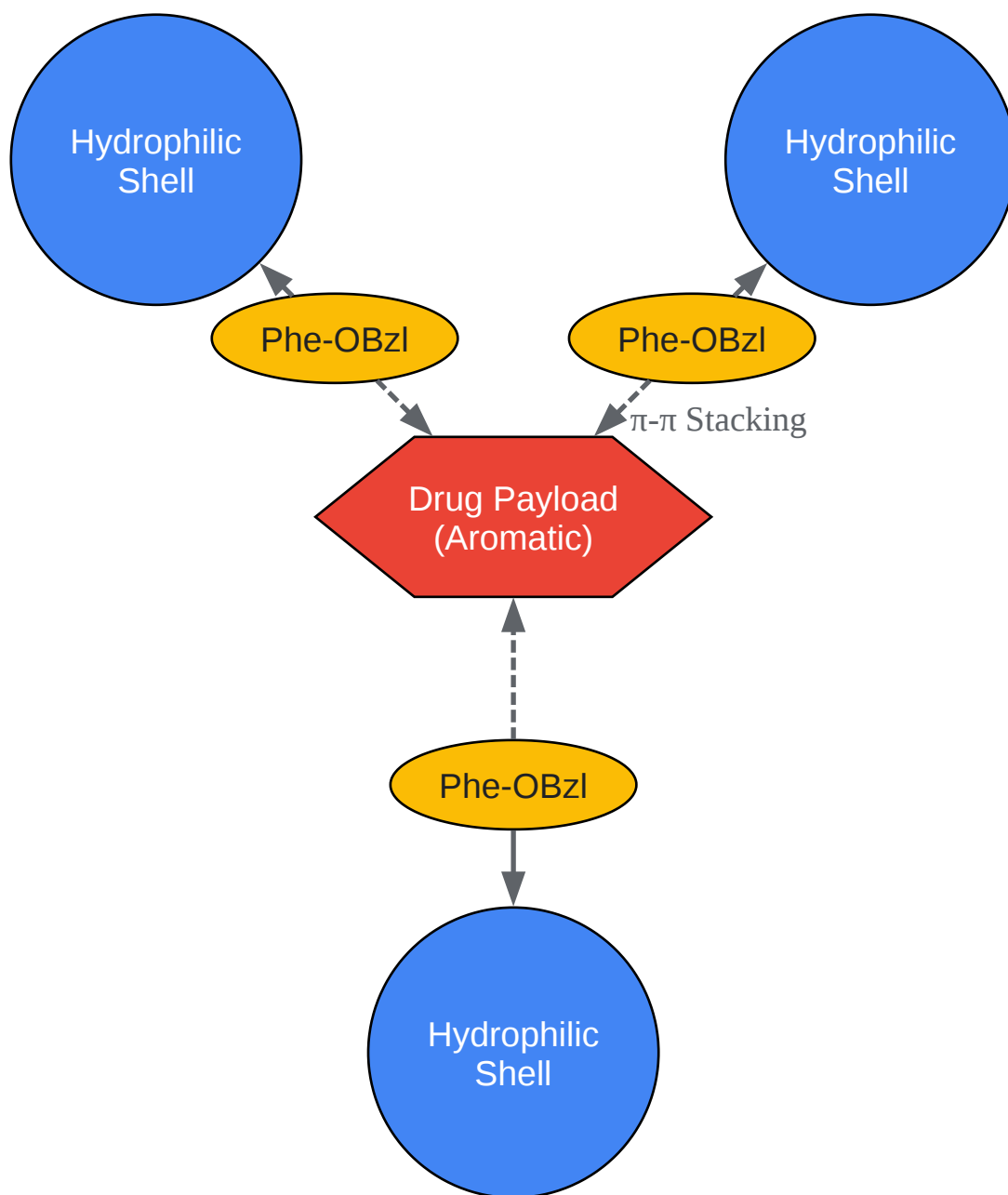
stacking.

Methodology

Step	Action	Technical Rationale
1. Dissolution	Dissolve 10 mg Amphiphilic Polymer and 1 mg DOX in 2 mL DMSO.	DMSO is a common solvent for both the hydrophobic drug and the amphiphilic polymer.
2. Self-Assembly	Add the DMSO solution dropwise into 10 mL stirred deionized water (1 mL/min).	Slow addition induces gradual solvent exchange, forcing hydrophobic blocks to aggregate into cores.
3. Stabilization	Stir for 4 hours in the dark.	Allows the system to reach thermodynamic equilibrium; darkness prevents DOX photodegradation.
4. Purification	Dialyze against water (MWCO 3.5 kDa) for 24 hours.	Removes organic solvent (DMSO) and unencapsulated free drug.
5. Filtration	Pass through a 0.45 µm syringe filter.	Removes large aggregates/dust, ensuring a uniform population for injection.

Interaction Mechanism

The efficiency of this formulation relies on the interaction between the benzyl ring of the phenylalanine and the anthracycline ring of Doxorubicin.



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Figure 2: Schematic of the micellar core showing stabilization of aromatic drugs via

- interactions with Phenylalanine residues.

Quality Control & Characterization

To ensure the integrity of the formulation, the following parameters must be validated.

Parameter	Technique	Acceptance Criteria
Degree of Substitution (DS)	H-NMR (D O/NaOD)	Integration of Phenyl protons (7.2 ppm) vs. Backbone protons. Target: 15–25%.
Particle Size	Dynamic Light Scattering (DLS)	Hydrodynamic diameter: 80–200 nm. PDI < 0.2.
Morphology	TEM (Uranyl Acetate stain)	Spherical structures; absence of aggregates.
Critical Micelle Conc. (CMC)	Pyrene Fluorescence Assay	CMC < 0.05 mg/mL (indicates high stability).

References

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